

# "discoverer of strontium permanganate trihydrate"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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## An In-depth Technical Guide to **Strontium Permanganate Trihydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **strontium permanganate trihydrate**,  $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$ , including its discovery, physical and chemical properties, synthesis, and safety protocols. The information is compiled to serve as a foundational resource for professionals in research and development.

## Introduction and Discovery

While the specific "discoverer" in the traditional sense is not attributed to a single individual, the first detailed scientific characterization and synthesis of **strontium permanganate trihydrate** was reported by A. Ferrari, A. Braibanti, G. Bigliardi, and A. M. Manotti Lanfredi in their 1966 publication on its crystal structure. Their work provided the foundational crystallographic and preparative data for this compound.

## Physicochemical Properties

**Strontium permanganate trihydrate** is a purple, crystalline solid.<sup>[1][2]</sup> Its properties are summarized in the tables below.

## Table 1: General and Physical Properties

Property	Value
Chemical Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$
Molar Mass	379.54 g/mol [1][3][4]
Appearance	Purple cubic crystals[1]
Density	2.75 g/cm <sup>3</sup> at 20°C
Decomposition Temperature	175°C
Solubility in Water	2.5 g/100 g at 0°C[2]

**Table 2: Crystallographic Data**

Parameter	Value
Crystal System	Cubic
Space Group	P213
Unit Cell Parameter (a)	$9.611 \pm 0.006 \text{ \AA}$
Mn-O Bond Length	$1.605 \pm 0.014 \text{ \AA}$
Average Sr-O Bond Length	$2.68 \text{ \AA}$

## Experimental Protocols

### Synthesis of Strontium Permanganate Trihydrate

The following protocol is based on the method described by Ferrari et al. (1966).

Materials:

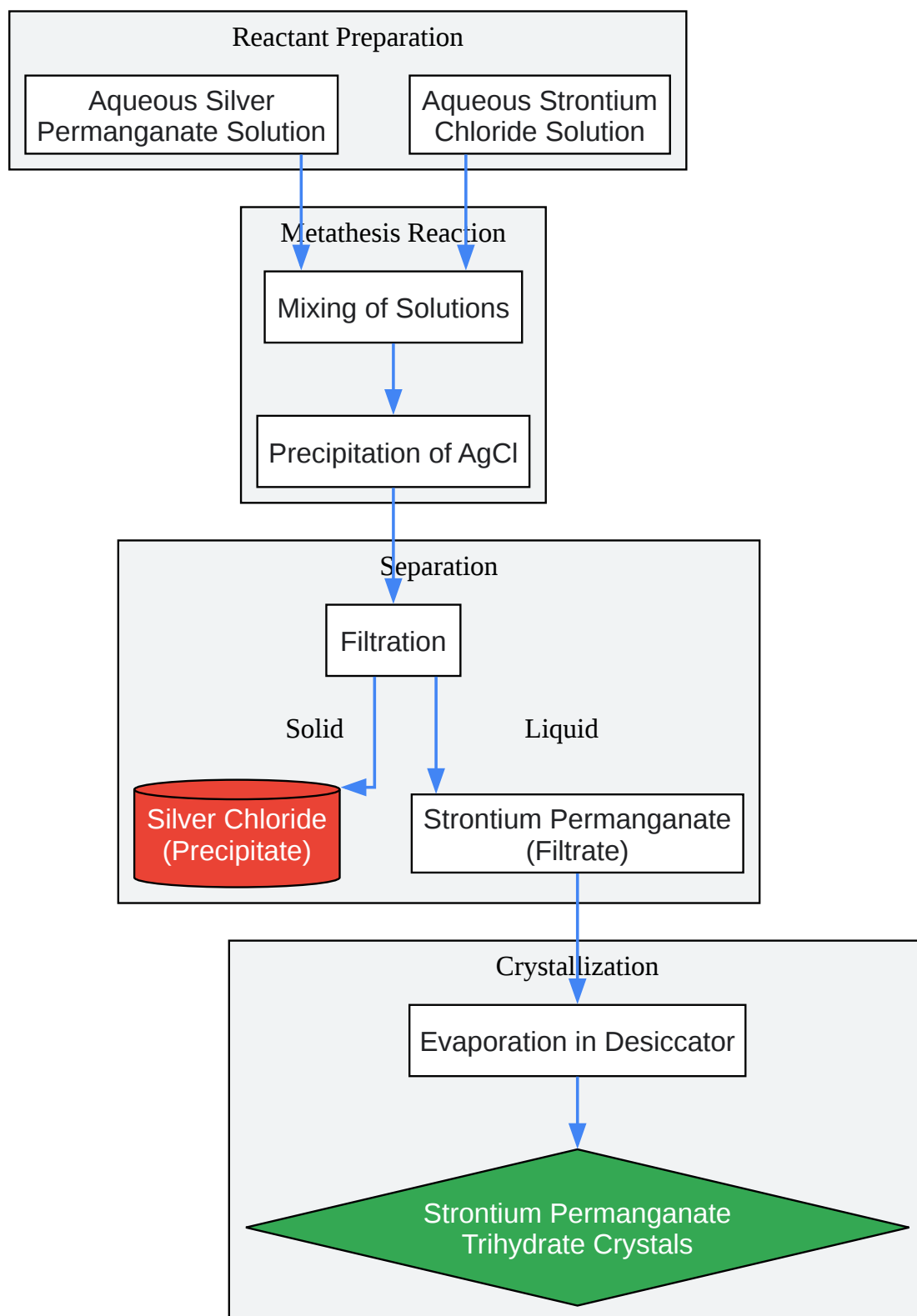
- Silver permanganate ( $\text{AgMnO}_4$ )
- Strontium chloride ( $\text{SrCl}_2$ )
- Distilled water
- Desiccator

#### Procedure:

- Prepare aqueous solutions of silver permanganate and strontium chloride.
- Mix the two solutions. A precipitate of silver chloride (AgCl) will form.
- Filter off the silver chloride precipitate.
- The resulting filtrate, a solution of strontium permanganate, is then evaporated in a desiccator.
- Dark violet, hygroscopic crystals of **strontium permanganate trihydrate** will form.

## Visualization of Synthesis Workflow

The synthesis of **strontium permanganate trihydrate** can be visualized as a straightforward metathesis reaction followed by crystallization.



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Caption: Workflow for the synthesis of **strontium permanganate trihydrate**.

## Spectroscopic Data

Detailed spectroscopic data (Infrared, Raman, UV-Vis) for **strontium permanganate trihydrate** are not readily available in the reviewed literature. However, for permanganate solutions in general, characteristic UV-Vis absorption peaks are observed around 310 nm and 530 nm.<sup>[5]</sup>

## Handling and Safety

A specific Safety Data Sheet (SDS) for **strontium permanganate trihydrate** is not widely available. The following precautions are based on the known hazards of related strontium and permanganate compounds.

- **Oxidizing Agent:** Permanganates are strong oxidizing agents and may intensify fire. Keep away from combustible materials.
- **Skin and Eye Irritant:** Causes skin irritation and potentially serious eye damage.<sup>[6][7]</sup> Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
- **Hygroscopic:** The compound is hygroscopic and should be stored in a tightly sealed container in a cool, dry place.
- **Handling:** Handle in a well-ventilated area to avoid inhalation of any dust. Wash hands thoroughly after handling.

## Potential Applications

While specific applications for **strontium permanganate trihydrate** are not extensively documented, permanganate salts are generally known for their use as oxidizing agents in various chemical reactions.<sup>[8]</sup> The unique properties of the strontium cation might offer specific advantages in certain synthetic contexts, but further research is needed to explore these possibilities.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)